

# Personal protective equipment for handling Di-t-butylacetylene

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## Compound of Interest

Compound Name: Di-t-butylacetylene

Cat. No.: B093683

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## Essential Safety and Handling Guide for Di-t-butylacetylene

Topic: Personal Protective Equipment for Handling **Di-t-butylacetylene** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions. Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety protocols and operational procedures for the handling of **Di-t-butylacetylene** (also known as 2,2,5,5-Tetramethyl-3-hexyne). Adherence to these guidelines is essential to ensure personal safety and minimize laboratory hazards.

## Hazard Identification and Physicochemical Properties

While a comprehensive Safety Data Sheet (SDS) for **Di-t-butylacetylene** is not readily available, its structural similarity to other flammable alkynes and hydrocarbons suggests that it should be handled as a flammable and potentially irritating substance. All operations should be conducted with the assumption that it poses a flammability hazard.

Key physicochemical data has been aggregated from various sources and is summarized below for your reference.

Property	Value	Source
CAS Number	17530-24-4	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	[1][2]
Molecular Weight	138.25 g/mol	[1][2]
Appearance	Clear, colorless liquid	[3]
Melting Point	19-28 °C / 66.2-82.4 °F	[3][4]
Boiling Point	~136-174 °C / ~277-345 °F	[3][5]
Flash Point	24.2 °C / 75.6 °F	[3]
Density	~0.712 - 0.783 g/mL	[3][4]
Water Solubility	20.32 mg/L (at 25 °C)	[2]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure protection against splashes, inhalation, and unforeseen reactions.

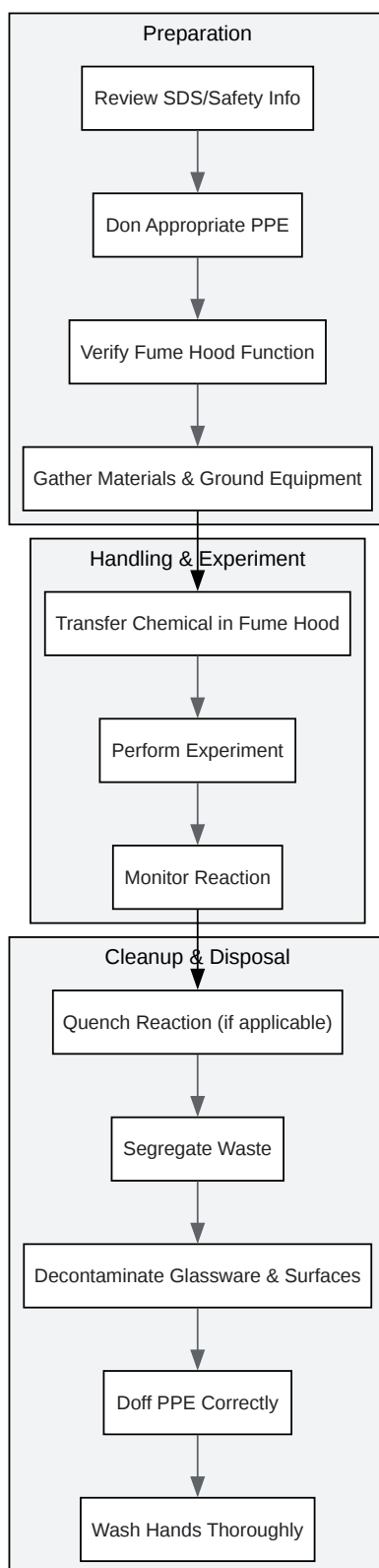
- Eye and Face Protection:
  - Always wear chemical safety goggles that conform to ANSI Z87.1 standards.
  - A face shield should be worn over safety goggles during procedures with a higher risk of splashing or energetic reactions.
- Skin and Body Protection:
  - Gloves: Due to the absence of specific permeation data for **Di-t-butylacetylene**, select gloves based on their resistance to flammable organic compounds and hydrocarbons.[6]
    - Recommended for Splash Protection: Nitrile gloves are a suitable choice for incidental contact.[6] Immediately remove and replace gloves upon any sign of contamination.[7]

- Recommended for Extended Contact/Immersion: For handling larger quantities or in situations with a higher risk of prolonged contact, heavier-duty gloves such as Butyl or Viton® are recommended.[6][8] Always inspect gloves for tears or degradation before use.[9]
- Lab Coat: A flame-resistant lab coat is required. Ensure it is fully buttoned, and the sleeves cover the cuffs of your gloves.
- Additional Clothing: Wear long pants and closed-toe shoes. Avoid synthetic fabrics that can melt and adhere to the skin in case of a fire.
- Respiratory Protection:
  - All handling of **Di-t-butylacetylene** should be performed within a certified chemical fume hood to minimize inhalation of vapors.
  - If engineering controls are insufficient or in the event of a large spill, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental compliance.

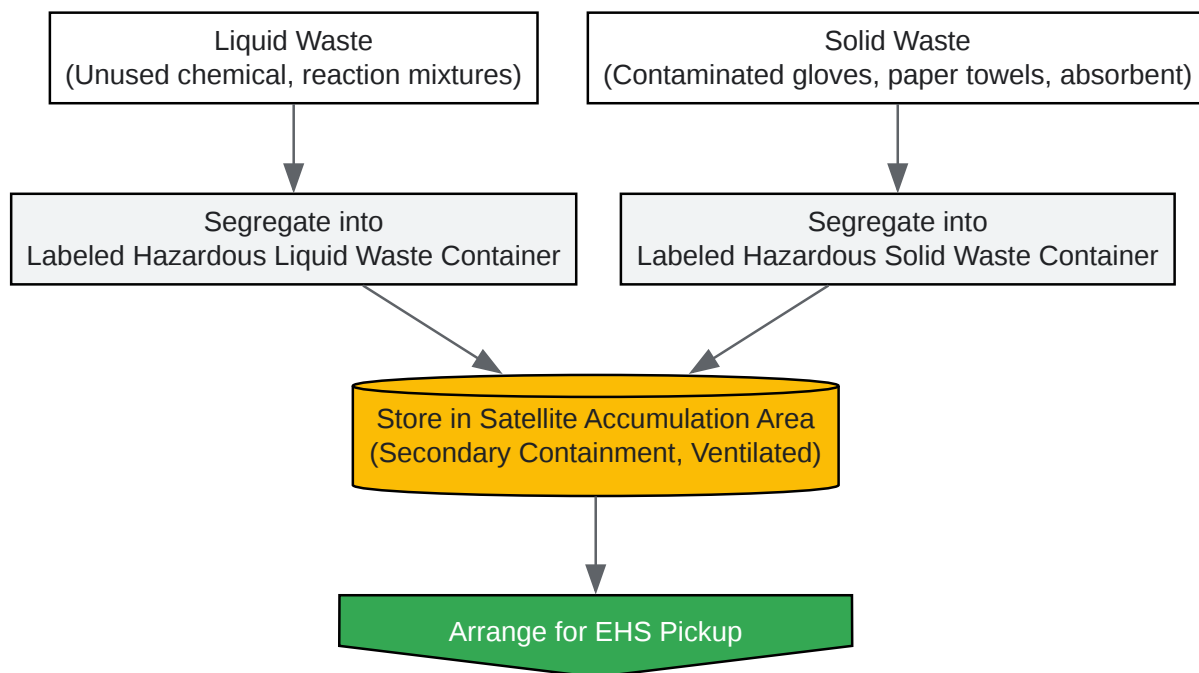
Operational Workflow: The following diagram outlines the standard procedure for working with **Di-t-butylacetylene**.



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Caption: Standard Operating Procedure for Handling **Di-t-butylacetylene**.

Spill Response Plan: Immediate and correct response to a spill is crucial to prevent escalation.



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